Application Notes and Protocols for the Quantification of 2-Hydroxy-3-methylpyridine

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Compound of Interest

Compound Name:	*2-Hydroxy-3-methylpyridine*
CAS No.:	*91914-04-4*
Cat. No.:	*B3022450*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of analytical methodologies for the quantitative analysis of **2-Hydroxy-3-methylpyridine** (also known as 3-methyl-2-pyridone or 2-hydroxy-3-picoline). This document includes detailed experimental protocols for High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and UV-Vis Spectrophotometry. The information is intended to serve as a foundational guide for developing and validating robust analytical methods for this compound in various matrices, including pharmaceutical formulations and biological samples.

Overview of Analytical Techniques

The quantification of **2-Hydroxy-3-methylpyridine** can be achieved through several analytical techniques. The choice of method depends on factors such as the sample matrix, required sensitivity, and available instrumentation. The most common and recommended techniques are:

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- High-Performance Liquid Chromatography (HPLC): A versatile and widely used technique for the separation and quantification of non-volatile and thermally labile compounds. When coupled with a UV or Mass Spectrometry (MS) detector, HPLC offers high sensitivity and selectivity.
- Gas Chromatography-Mass Spectrometry (GC-MS): Suitable for volatile and thermally stable compounds. Derivatization may be required for polar compounds like **2-Hydroxy-3-methylpyridine** to improve its volatility and chromatographic behavior.
- UV-Vis Spectrophotometry: A simpler and more accessible technique for the quantification of the analyte in relatively pure samples. It is often used for initial estimations and in quality control settings where the sample matrix is well-defined.

High-Performance Liquid Chromatography (HPLC)

HPLC is a highly suitable method for the quantification of **2-Hydroxy-3-methylpyridine** in various samples, including pharmaceutical preparations. Due to its polar nature, a reversed-phase HPLC method is commonly employed.

Experimental Protocol: Reversed-Phase HPLC with UV Detection

This protocol provides a starting point for developing a validated HPLC method. Optimization of the mobile phase, column, and other parameters may be necessary for specific applications.

2.1.1. Instrumentation and Materials

- HPLC system with a UV detector
- C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Water (HPLC grade)
- Formic acid or Ammonium acetate (for mobile phase modification)

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- **2-Hydroxy-3-methylpyridine** reference standard
- Volumetric flasks, pipettes, and syringes
- 0.45 µm syringe filters

2.1.2. Sample Preparation

- Standard Solution: Accurately weigh a known amount of **2-Hydroxy-3-methylpyridine** reference standard and dissolve it in a suitable solvent (e.g., methanol or a mixture of mobile phase) to prepare a stock solution of known concentration (e.g., 1 mg/mL). Prepare a series of working standard solutions by diluting the stock solution to cover the desired concentration range for the calibration curve.
- Sample Solution (e.g., Pharmaceutical Formulation): Accurately weigh a portion of the sample (e.g., powdered tablets) and dissolve it in a suitable solvent. The sample may require sonication or vortexing to ensure complete dissolution of the analyte. Filter the solution through a 0.45 µm syringe filter before injection.

2.1.3. Chromatographic Conditions

Parameter	Recommended Condition
Column	C18 (e.g., 250 mm x 4.6 mm, 5 µm)
Mobile Phase	Isocratic: Acetonitrile:Water (e.g., 30:70 v/v) with 0.1% Formic Acid Gradient: May be required for complex matrices
Flow Rate	1.0 mL/min
Injection Volume	10 - 20 µL
Column Temperature	25 - 30 °C
Detection Wavelength	Determined by UV scan (typically around 220 nm and 280 nm)

2.1.4. Data Analysis

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- Inject the standard solutions to generate a calibration curve by plotting the peak area against the concentration.
- Inject the sample solution and determine the peak area of the analyte.
- Calculate the concentration of **2-Hydroxy-3-methylpyridine** in the sample using the calibration curve.

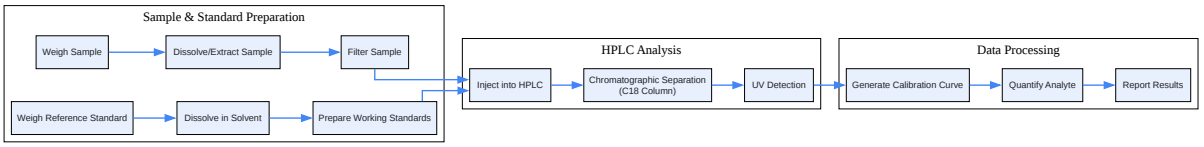
Quantitative Data Summary (HPLC)

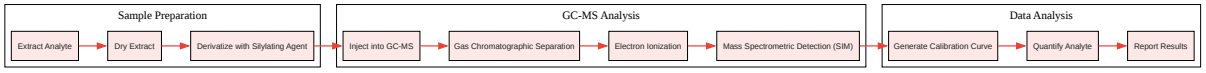
The following table summarizes typical performance characteristics for a validated HPLC method for pyridine derivatives. These values should be experimentally determined during method validation for **2-Hydroxy-3-methylpyridine**.

Parameter	Typical Value
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r^2)	> 0.999
Limit of Detection (LOD)	0.1 - 0.5 µg/mL
Limit of Quantification (LOQ)	0.3 - 1.5 µg/mL
Accuracy (% Recovery)	98 - 102%
Precision (% RSD)	< 2%

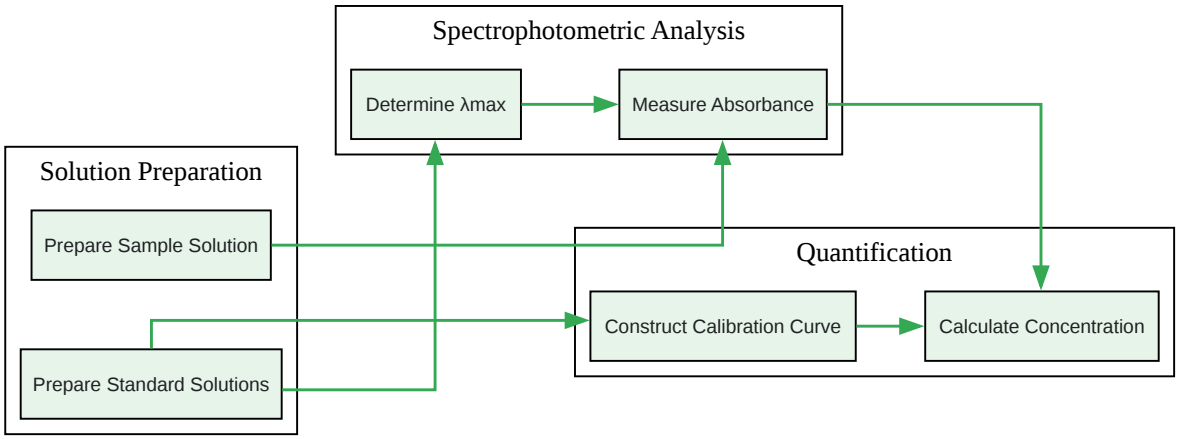
HPLC Workflow Diagram

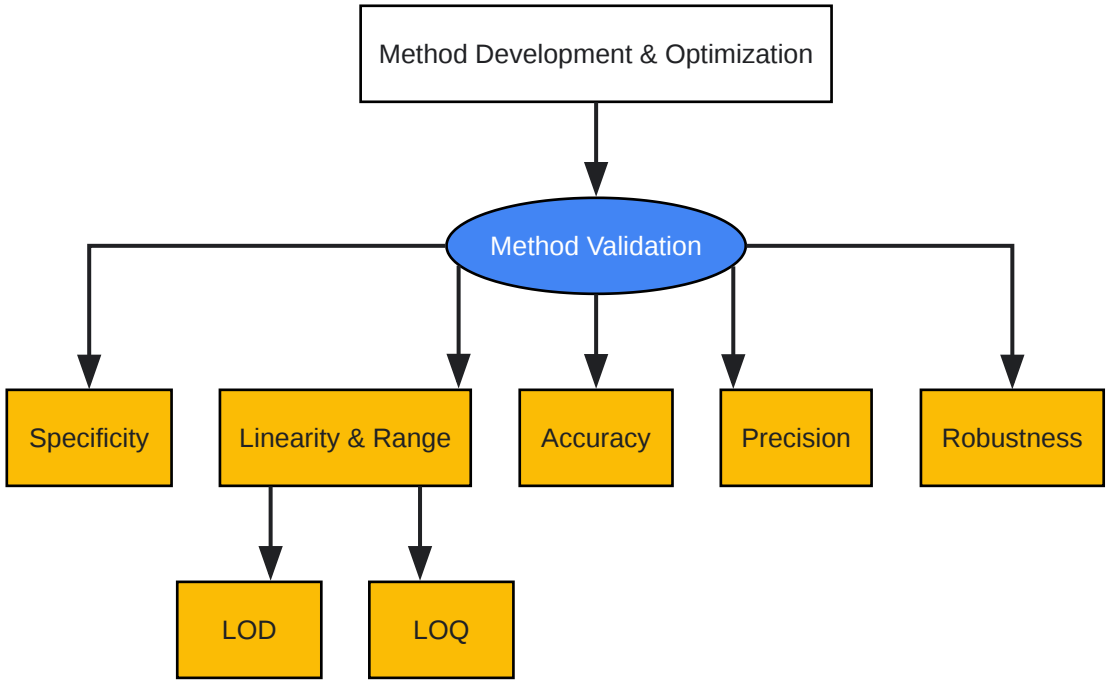
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